

Dioxohydrazine (Dinitrogen Dioxide): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dioxohydrazine*

Cat. No.: *B1232715*

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CAS Number: 16824-89-8 Molecular Formula: N_2O_2

This technical guide provides an in-depth overview of **dioxohydrazine**, more commonly known as dinitrogen dioxide or the nitric oxide dimer. Aimed at researchers, scientists, and drug development professionals, this document consolidates the current understanding of its chemical properties, synthesis, detection, and its putative role in biological systems. Given the transient nature of dinitrogen dioxide, this guide also explores its relationship with the more extensively studied reactive nitrogen species, nitric oxide (NO) and nitrogen dioxide (NO₂).

Chemical and Physical Properties

Dioxohydrazine is the simplest of the nitrogen oxides and exists in equilibrium with nitric oxide.^[1] Its properties are summarized in the table below. The molecule is predicted to have a planar cis-conformation, which is the most stable isomer.^[1]

Property	Value	Reference(s)
CAS Number	16824-89-8	[1]
Molecular Formula	N ₂ O ₂	[1]
Molecular Weight	60.013 g/mol	[2]
IUPAC Name	N-oxonitrous amide	[2]
Synonyms	Dinitrogen dioxide, Nitric oxide dimer, ONNO	[1]
Appearance	Exists in equilibrium with NO; solid form is colorless	[2]
O-N bond distance	1.15 Å	[1]
N-N bond distance	2.33 Å	[1]
O=N-N angle	95°	[1]

Synthesis and Handling

The synthesis of dinitrogen dioxide for laboratory use is intrinsically linked to the generation of nitric oxide, as N₂O₂ exists in equilibrium with its monomer. Laboratory-scale synthesis of nitrogen oxides can be achieved through several methods, which can be adapted for the study of N₂O₂.

Experimental Protocol: Laboratory Synthesis of Nitrogen Oxides

Objective: To generate a stream of nitrogen oxides, including NO and its dimer N₂O₂, for experimental use.

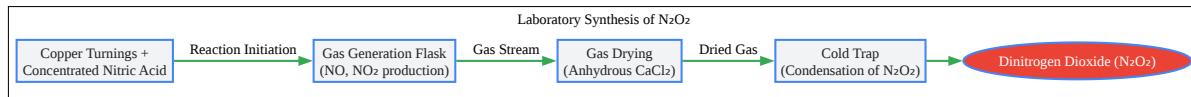
Materials:

- Concentrated nitric acid (HNO₃)
- Copper turnings

- Gas generation flask
- Gas washing bottle with a suitable drying agent (e.g., anhydrous calcium chloride)
- Collection vessel (e.g., gas syringe or a cold trap)
- Fume hood

Procedure:

- Set up the gas generation apparatus in a well-ventilated fume hood.
- Place copper turnings in the gas generation flask.
- Slowly add concentrated nitric acid to the copper turnings. The reaction will produce nitrogen dioxide (NO_2) gas, which is in equilibrium with dinitrogen tetroxide (N_2O_4), and nitric oxide (NO), which will dimerize to N_2O_2 at low temperatures.[3]
- Pass the generated gas through a drying agent to remove moisture.
- To isolate N_2O_2 , the gas stream can be passed through a cold trap (e.g., cooled with liquid nitrogen) to condense the dimer.
- Handle all nitrogen oxides with extreme caution due to their toxicity.[4]



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Diagram 1: Workflow for the laboratory synthesis of dinitrogen dioxide.

Detection and Quantification

The detection of the transient N_2O_2 molecule in biological systems is challenging due to its low concentration and short lifetime. Analytical methods are often indirect, relying on the detection of its monomer, NO, or its oxidation products.

Spectroscopic Methods

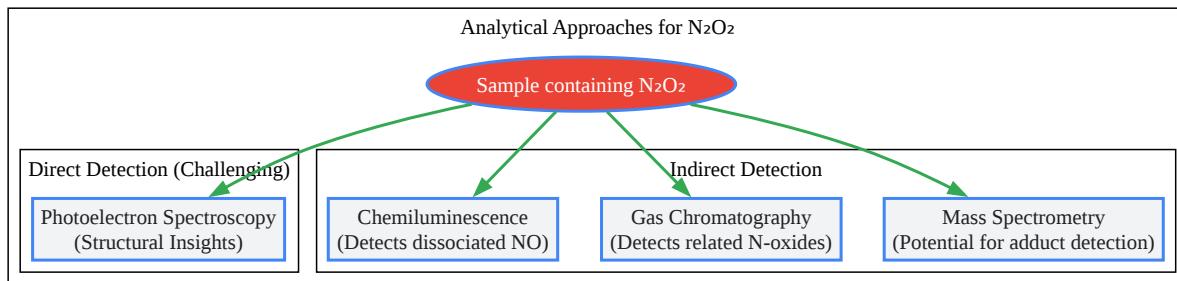
Photoelectron spectroscopy has been used to study the electronic structure of N_2O_2^- , providing insights into the neutral N_2O_2 molecule.^[5] In biological samples, spectroscopic detection is complicated by the presence of other absorbing species.

Chemiluminescence

Chemiluminescence-based detection is a highly sensitive method for quantifying nitric oxide.^[6] This technique can be adapted to infer the presence of N_2O_2 by measuring the release of NO upon its dissociation.

Gas Chromatography (GC)

Gas chromatography can be used for the analysis of nitrous oxide (N_2O), but the analysis of NO and NO_2 is more challenging due to their reactivity.^[7] Quantification of N_2O_2 via GC is not a standard method due to its instability.



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Diagram 2: Overview of analytical methods for dinitrogen dioxide.

Biological Relevance and Potential Roles

Direct evidence for a specific signaling role of N_2O_2 in biological systems is scarce. Its significance is likely as a transient intermediate in the complex chemistry of reactive nitrogen species (RNS).

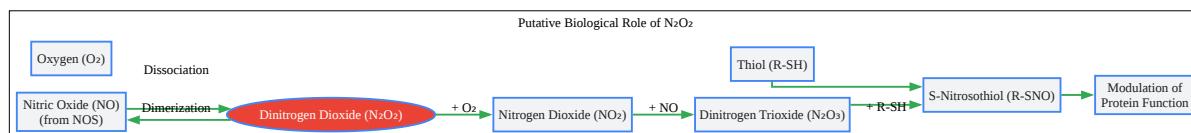
Formation in Biological Systems

Dinitrogen dioxide can form from the dimerization of nitric oxide, a key signaling molecule produced by nitric oxide synthases (NOS).^[2] The formation of N_2O_2 is favored at higher concentrations of NO and lower temperatures.

Reactions with Biomolecules

The reactivity of N_2O_2 is expected to be linked to the formation of other reactive nitrogen species. For instance, N_2O_2 can react with oxygen to form nitrogen dioxide (NO_2), which can then lead to the formation of dinitrogen trioxide (N_2O_3), a potent nitrosating agent.

Reaction with Thiols: Dinitrogen trioxide (formed from the N_2O_2 pathway) is a key intermediate in the S-nitrosation of thiols, a critical post-translational modification that regulates protein function.^{[8][9]}



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Diagram 3: Potential pathway for N_2O_2 -mediated S-nitrosation of thiols.

Toxicology

The toxicology of dinitrogen dioxide itself has not been extensively studied, likely due to its transient nature. However, it is a component of the mixture of nitrogen oxides (NOx), which are known respiratory irritants.[\[10\]](#) Inhalation of high concentrations of nitrogen oxides can lead to pulmonary edema and other serious respiratory conditions.[\[11\]](#)

Conclusion and Future Directions

Dioxohydrazine (dinitrogen dioxide) remains an enigmatic molecule in biological chemistry. While its chemical properties and its place in the equilibrium with nitric oxide are understood, its specific roles in biological signaling and pathophysiology are yet to be fully elucidated. Future research should focus on developing sensitive and specific methods for the direct detection and quantification of N₂O₂ in biological systems. Such advancements will be crucial to unraveling its potential contributions to the diverse biological effects of reactive nitrogen species.

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